

# A Comprehensive Guide to Methyl 2-hydroxy-2-methoxyacetate: Nomenclature and Synonyms

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## Compound of Interest

Compound Name: Methyl 2-Hydroxy-2-methoxyacetate

Cat. No.: B034612

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For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This document provides a detailed overview of the nomenclature for the chemical compound **Methyl 2-hydroxy-2-methoxyacetate**, including its IUPAC name and a comprehensive list of known synonyms.

The officially recognized IUPAC name for this compound is **methyl 2-hydroxy-2-methoxyacetate**<sup>[1][2][3]</sup>. This systematic name accurately describes the molecular structure of the compound, which is an ester.

## Chemical Identity

Property	Value
IUPAC Name	methyl 2-hydroxy-2-methoxyacetate <sup>[1][2][3]</sup>
CAS Number	19757-97-2 <sup>[1][2][4][5][6][7]</sup>
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>4</sub> <sup>[2][4][5][6]</sup>
Molecular Weight	120.10 g/mol <sup>[1][2][4]</sup>
InChI Key	OVJJVYHJDJVQFSF-UHFFFAOYSA-N <sup>[1][2][6]</sup>
SMILES	COC(C(=O)OC)O <sup>[1][2]</sup>

## Synonyms

A variety of synonyms for **Methyl 2-hydroxy-2-methoxyacetate** are used in literature and commercial listings. The following table summarizes these alternative names to aid in comprehensive database searches and literature review.

Synonym
2-Hydroxy-2-methoxyacetic acid methyl ester[1][5][7][8][9]
Acetic acid, 2-hydroxy-2-methoxy-, methyl ester[1][5][9]
Acetic acid, hydroxymethoxy-, methyl ester[5][7][9]
Glycolic acid, methoxy-, methyl ester[5][9]
Glyoxylic acid methyl ester methyl hemiacetal[1][2][5][7]
GMHA[1][5][7][8]
Methyl glyoxylate methyl hemiacetal[1][5][9]
methyl (hydroxymethoxy)acetate[8][9]
methyl hydroxy(methoxy)acetate[6]
Zolpidem Impurity 15[7][8]

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## References

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